

Precision in Nitrogen Metabolism: L-Ornithine (5-15N) Reference Standard Guide

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Compound of Interest

Compound Name: L-ORNITHINE:HCL (5-15N)

Cat. No.: B1579825

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Executive Summary

In clinical metabolomics, the accuracy of amino acid quantification defines the validity of biomarker discovery for urea cycle disorders (UCDs), sepsis, and hepatic encephalopathy. L-Ornithine (5-15N) represents a specialized stable isotope reference standard. Unlike uniformly labeled carbons (

) or deuterated analogs (

), the 5-15N isotopologue offers a unique utility: it specifically tags the

-amino group, making it the gold standard for tracing Ornithine Aminotransferase (OAT) activity and nitrogen flux, though it presents distinct challenges for routine absolute quantification due to its minimal mass shift (+1 Da).

This guide objectively compares L-Ornithine (5-15N) against alternative internal standards, detailing the experimental logic required to deploy it effectively in LC-MS/MS workflows.

Part 1: Technical Profile & Mechanism

The Molecule[1][2][3][4][5]

- Chemical Name: L-Ornithine hydrochloride (5-15N)
- Chemical Formula:
- Mass Shift: +0.997 Da (approx +1 Da) relative to unlabeled L-Ornithine (Monoisotopic Mass ~132.09 Da).
- Label Position: The heavy nitrogen is located exclusively on the side-chain amine (-position), not the -amine.

The "Delta-Nitrogen" Advantage

The specific labeling of the 5-position is not arbitrary. In the mitochondria, Ornithine Aminotransferase (OAT) catalyzes the transfer of this specific

-amino group to

-ketoglutarate.^[1]

- If you use U-15N (Universal label): Both nitrogens are labeled, complicating the resolution of which nitrogen was transferred during enzymatic assays.
- If you use 5-15N: The label is explicitly tracked into the formation of Glutamate (or P5C), allowing for precise Metabolic Flux Analysis (MFA) of the OAT pathway, which is critical in studying Gyrate Atrophy and liver fibrosis.

Part 2: Comparative Analysis of Reference Standards

For routine clinical quantification, the choice of Internal Standard (IS) dictates data quality. Below is a comparison of L-Ornithine (5-15N) against industry alternatives.

Table 1: Performance Matrix of Ornithine Standards

Feature	L-Ornithine (5-15N)	L-Ornithine ()	L-Ornithine ()	Norvaline (Analog)
Mass Shift	+1 Da	+5 Da	+6 Da	N/A (Different RT)
Isotopic Overlap	High Risk (Overlaps with natural M+1)	None (Clean separation)	None (Clean separation)	N/A
Retention Time	Identical to Analyte	Identical	Potential Deuterium Effect	Different
Matrix Correction	Excellent	Excellent	Excellent	Poor
Primary Use	Metabolic Flux / Enzyme Kinetics	Absolute Quantification	Absolute Quantification	Low-Cost QC
Cost	Moderate	High	Moderate	Low

Critical Technical Insight: The "+1 Da" Problem

L-Ornithine (5-15N) adds only 1 Dalton to the parent mass.

- The Risk: Natural L-Ornithine contains isotopes (approx. 1.1% abundance per carbon).[2] With 5 carbons, the natural "M+1" signal of endogenous ornithine is ~5.5% the height of the main peak.
- The Consequence: In routine quantification, the "M+1" signal from the patient's endogenous ornithine will contribute to the signal of the 5-15N internal standard (Crosstalk).
- The Solution:
 - High-Resolution MS (HRMS): Required to distinguish the mass defect of vs (requires >30k resolving power).

- Blank Subtraction: Mandatory if using Triple Quadrupole (QqQ).
- Use Case: Therefore, 5-15N is superior for tracing pathways but inferior to for simple quantification unless budget dictates otherwise.

Part 3: Experimental Protocol (LC-MS/MS)

This protocol validates L-Ornithine (5-15N) for serum metabolomics, specifically optimized to mitigate the +1 Da crosstalk issue through chromatographic separation and high-concentration spiking.

Sample Preparation (Protein Precipitation)

- Objective: Remove proteins while maximizing amino acid recovery.
- Reagents: Methanol (LC-MS grade) containing 0.1% Formic Acid.
- Internal Standard Spike:
 - Prepare a 20 μ M working solution of L-Ornithine (5-15N). Note: A higher concentration than usual is recommended to overwhelm the natural M+1 isotopic contribution from the sample.
- Workflow:
 - Aliquot 50 μ L human plasma.
 - Add 20 μ L L-Ornithine (5-15N) IS solution.
 - Add 150 μ L ice-cold Methanol. Vortex vigorously for 30s.
 - Incubate at -20°C for 20 mins (enhances precipitation).
 - Centrifuge at 14,000 x g for 10 mins at 4°C.
 - Transfer supernatant to glass vial.

Chromatographic Conditions (HILIC)

Ornithine is highly polar and elutes poorly on C18 columns. HILIC (Hydrophilic Interaction Liquid Chromatography) is mandatory for sharp peak shape and sensitivity.

- Column: Amide-based HILIC column (e.g., BEH Amide, 2.1 x 100 mm, 1.7 μ m).
- Mobile Phase A: 10 mM Ammonium Formate in Water (pH 3.0).
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid.
- Gradient:
 - 0-1 min: 90% B (Isocratic hold for retention).
 - 1-6 min: 90% -> 60% B.
 - 6-8 min: 60% B.
 - 8.1 min: Re-equilibrate to 90% B.

Mass Spectrometry Settings (MRM)

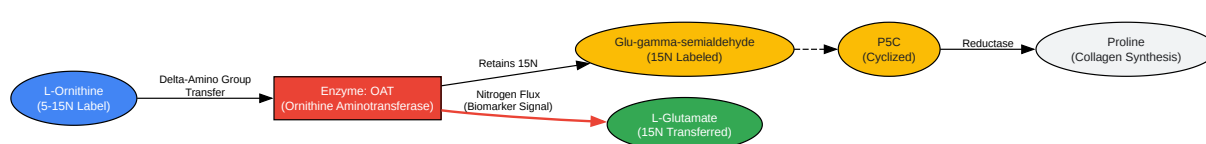
- Ionization: ESI Positive Mode (+).
- Transitions:
 - Analyte (L-Ornithine):
(Loss of
+
).
 - Standard (L-Ornithine 5-15N):
(Retains the
label in the fragment).

- Note: You must verify the fragment ion retains the delta-nitrogen. If the fragment loses the side chain, the mass shift is lost.

Part 4: Visualization of Pathways & Workflows

Diagram 1: The OAT Metabolic Flux Pathway

This diagram illustrates why the 5-15N label is used. It traces the specific nitrogen atom from Ornithine into the Glutamate pool, a pathway critical in liver fibrosis and oncology.

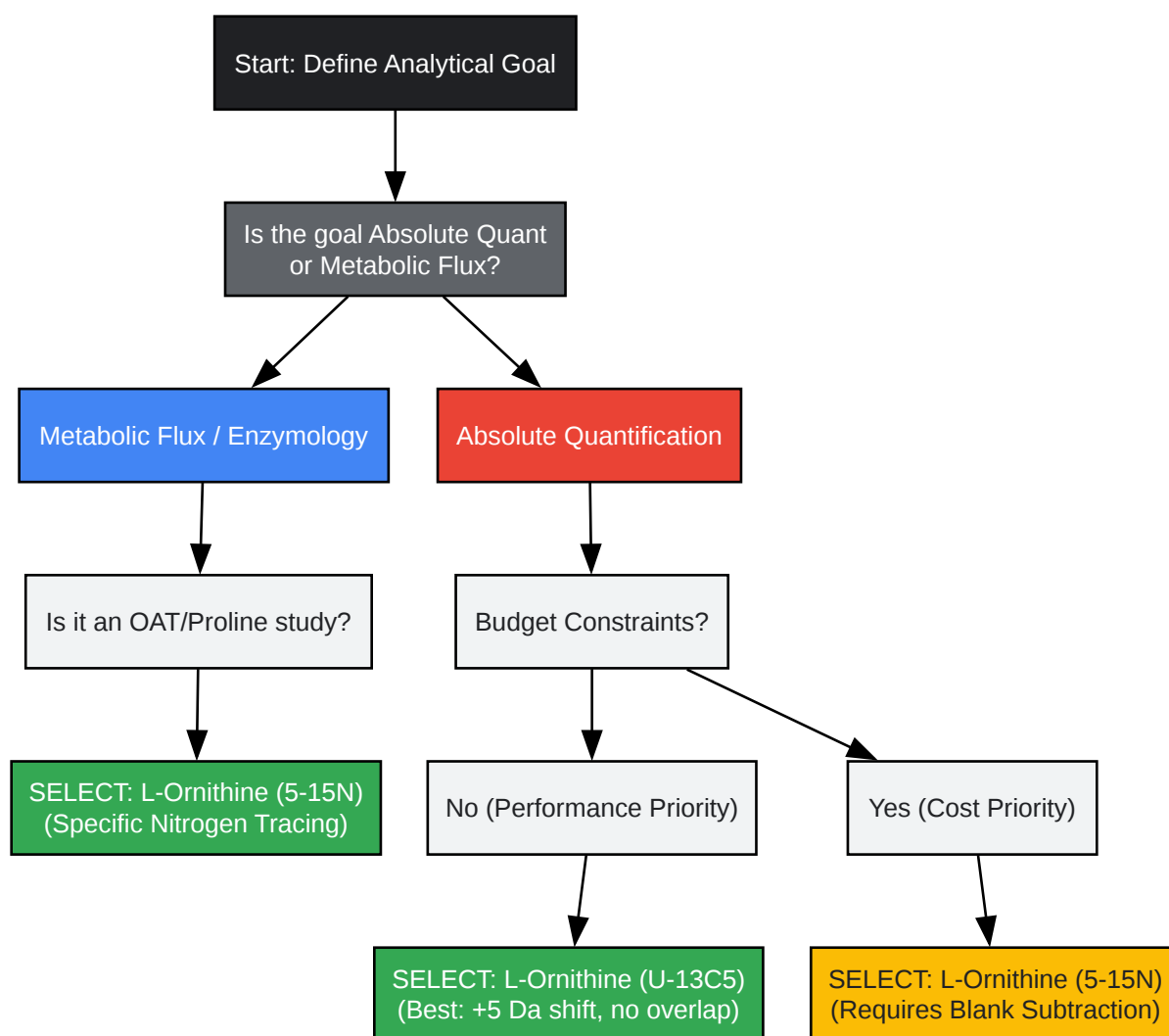


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Figure 1: Tracing the 5-15N label. Unlike universal labels, 5-15N specifically illuminates the OAT pathway, distinguishing urea cycle recycling from collagen synthesis precursors.

Diagram 2: Reference Standard Selection Logic

A decision tree for researchers to select the correct Ornithine standard based on their analytical goals.



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Figure 2: Selection logic. 5-15N is the default for flux analysis but a secondary option for quantification due to isotopic overlap risks.

References

- Human Metabolome Database (HMDB). "Metabocard for L-Ornithine (HMDB0000214)." HMDB.ca. Available at: [\[Link\]](#)
- National Center for Biotechnology Information (NCBI). "Ornithine Aminotransferase (OAT) Deficiency and Gyrate Atrophy." GeneReviews. Available at: [\[Link\]](#)

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- 2. [aapep.bocsci.com](https://www.aapep.bocsci.com) [[aapep.bocsci.com](https://www.aapep.bocsci.com)]
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